

# Application Notes and Protocols for Krypton Insulation in High-Performance Windows

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## Compound of Interest

Compound Name: *Krypton;xenon*

CAS No.: *12521-42-5*

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These application notes provide a comprehensive overview of the use of krypton gas as an insulating material in high-performance windows. The document details the thermal and acoustic advantages of krypton, presents comparative data with other common insulating gases, and outlines detailed protocols for the experimental validation of these properties.

## Introduction to Krypton as a Window Insulating Gas

Inert gases are utilized in multi-pane insulating glass units (IGUs) to enhance thermal and acoustic performance by reducing heat transfer and sound transmission.<sup>[1][2][3]</sup> These gases are denser and have lower thermal conductivity than air, which minimizes convection and conduction between the glass panes.<sup>[1][4]</sup> Among the noble gases used for this purpose—primarily argon, krypton, and xenon—krypton offers a superior balance of performance and cost, particularly in specialized applications such as triple-pane windows.<sup>[1][5][6]</sup>

Krypton is significantly denser than argon, making it a more effective insulator, especially in the narrower gaps between panes often found in triple-glazed units.<sup>[1][4][7]</sup> This allows for the

design of thinner, high-performance windows.[5] While rarer and more expensive than argon, krypton's enhanced insulating properties can justify its use in applications demanding maximum energy efficiency.[5][6]

## Data Presentation: Thermal and Acoustic Performance

The selection of an appropriate insulating gas is critical to achieving desired window performance metrics such as a low U-value (rate of heat loss) and a high Sound Transmission Class (STC) rating.[8] The following tables summarize the key quantitative data for krypton in comparison to other insulating gases.

Table 1: Thermal Properties of Insulating Gases

Gas	Thermal Conductivity (W/m·K)	Optimal Gap Width (mm)
Air	0.0262[5]	N/A
Argon (Ar)	0.016[5]	12-13[1]
Krypton (Kr)	0.0088[5]	6-9[1]
Xenon (Xe)	0.0051[5]	<6

Table 2: Comparative U-Values for Double and Triple Glazed Windows

Glazing Type	Gas Fill	Typical U-Value (W/m²K)
Double Glazed	Air	2.8[9]
	Argon	2.0[9]
	Krypton	1.8[9]
Triple Glazed	Air	1.8[9]
	Argon	1.0[9]
	Krypton	0.8[9]

Table 3: Acoustic Performance of Insulating Glass Units

Glazing Configuration	Gas Fill	Typical STC Rating
Standard Double Pane	Air	26-32
Standard Double Pane	Argon/Krypton	Generally does not provide a measurable difference in STC rating alone.[10]
Triple Pane	Argon/Krypton	28-34[11]
Laminated Glass Double Pane	Argon/Krypton	Can add up to 4 dB to the STC rating.[12]

Note: The overall STC rating of a window is significantly influenced by glass thickness, the number of panes, the use of laminated glass, and the frame construction, not just the gas fill. [10][12]

## Experimental Protocols

The following protocols provide detailed methodologies for key experiments to evaluate the performance of krypton-filled high-performance windows. These protocols are based on established industry standards.

### Protocol for Measuring Thermal Transmittance (U-Value)

This protocol is based on the principles outlined in NFRC 100 and ASTM C518.

Objective: To determine the U-value of a krypton-filled insulating glass unit.

Apparatus:

- Heat Flow Meter Apparatus: Conforming to ASTM C518, consisting of a hot plate and a cold plate with integrated heat flux transducers.
- Climatic Chamber: Capable of maintaining stable temperature and air velocity conditions on both sides of the test specimen.

- Temperature Sensors: Calibrated thermocouples or resistance temperature detectors (RTDs).
- Data Acquisition System: To record temperature and heat flow data.

#### Procedure:

- Specimen Preparation:
  - The insulating glass unit shall be conditioned at standard laboratory conditions ( $23 \pm 2^{\circ}\text{C}$ ,  $50 \pm 5\%$  relative humidity) for a minimum of 24 hours prior to testing.
  - Ensure the specimen is clean and free of any defects.
- Apparatus Calibration:
  - Calibrate the heat flow meter apparatus using a reference material of known thermal conductivity, traceable to national standards.
- Mounting the Specimen:
  - Mount the insulating glass unit in the test aperture of the climatic chamber, ensuring a tight seal to prevent air leakage around the edges.
- Test Conditions:
  - Set the hot side of the chamber to a constant temperature (e.g.,  $21^{\circ}\text{C}$ ) and the cold side to a lower constant temperature (e.g.,  $-18^{\circ}\text{C}$ ) to establish a steady-state heat flow.
  - Maintain a constant air velocity across both surfaces of the specimen.
- Data Collection:
  - Allow the system to reach a steady-state condition, where the temperatures and heat flow readings are stable over time.
  - Record the temperatures of the hot and cold plates, the ambient air temperatures on both sides, and the heat flow through the specimen as measured by the heat flux transducers.

- Calculation of U-Value:
  - The U-value is calculated using the following formula:  $U = q / (A * \Delta T)$  Where:
    - U is the thermal transmittance (W/m<sup>2</sup>K)
    - q is the rate of heat flow (W)
    - A is the surface area of the specimen (m<sup>2</sup>)
    - $\Delta T$  is the temperature difference between the air on the hot and cold sides (K)

## Protocol for Measuring Sound Transmission Class (STC)

This protocol is based on the principles outlined in ISO 10140 and EN 14351-1.

Objective: To determine the Sound Transmission Class (STC) rating of a krypton-filled window assembly.

Apparatus:

- Two reverberation chambers: A source room and a receiving room, acoustically isolated from each other.
- Sound Source: A loudspeaker system capable of producing a diffuse, broadband sound field in the source room.
- Microphones: Calibrated measurement microphones.
- Sound Level Meter and Analyzer: To measure sound pressure levels in one-third octave bands.

Procedure:

- Specimen Installation:
  - Install the window unit in the test opening between the source and receiving rooms, ensuring a complete and airtight seal around the frame.

- Sound Field Generation:
  - Generate a steady, broadband pink noise in the source room.
- Sound Pressure Level Measurement:
  - Measure the average sound pressure levels in the source room ( $L_1$ ) and the receiving room ( $L_2$ ) across a range of one-third octave bands (typically from 125 Hz to 4000 Hz).
- Background Noise Measurement:
  - Measure the background noise level in the receiving room with the sound source off. These measurements are used to correct the receiving room sound pressure levels.
- Reverberation Time Measurement:
  - Measure the reverberation time ( $T$ ) in the receiving room to calculate the sound absorption of the room.
- Calculation of Sound Reduction Index ( $R$ ):
  - The sound reduction index for each one-third octave band is calculated using the formula:  
 $R = L_1 - L_2 + 10 * \log(S / A)$  Where:
    - $R$  is the sound reduction index (dB)
    - $L_1$  is the average sound pressure level in the source room (dB)
    - $L_2$  is the average sound pressure level in the receiving room (dB)
    - $S$  is the area of the test specimen ( $m^2$ )
    - $A$  is the equivalent sound absorption area of the receiving room ( $m^2$ )
- Determination of STC Rating:
  - The measured sound reduction indices are plotted against frequency and compared to a standard reference contour. The STC rating is determined by fitting the reference contour

to the measured data according to the specified rules in the standard.

## Protocol for Gas Concentration Analysis

This protocol is based on the principles outlined in ASTM E2649 for non-destructive testing.

Objective: To determine the concentration of krypton gas within a sealed insulating glass unit.

Apparatus:

- **Spark Emission Spectrometer:** A portable or benchtop device designed for analyzing the gas fill in IGUs.
- **Calibration Samples:** Sealed glass units with known concentrations of krypton gas for calibration and verification.

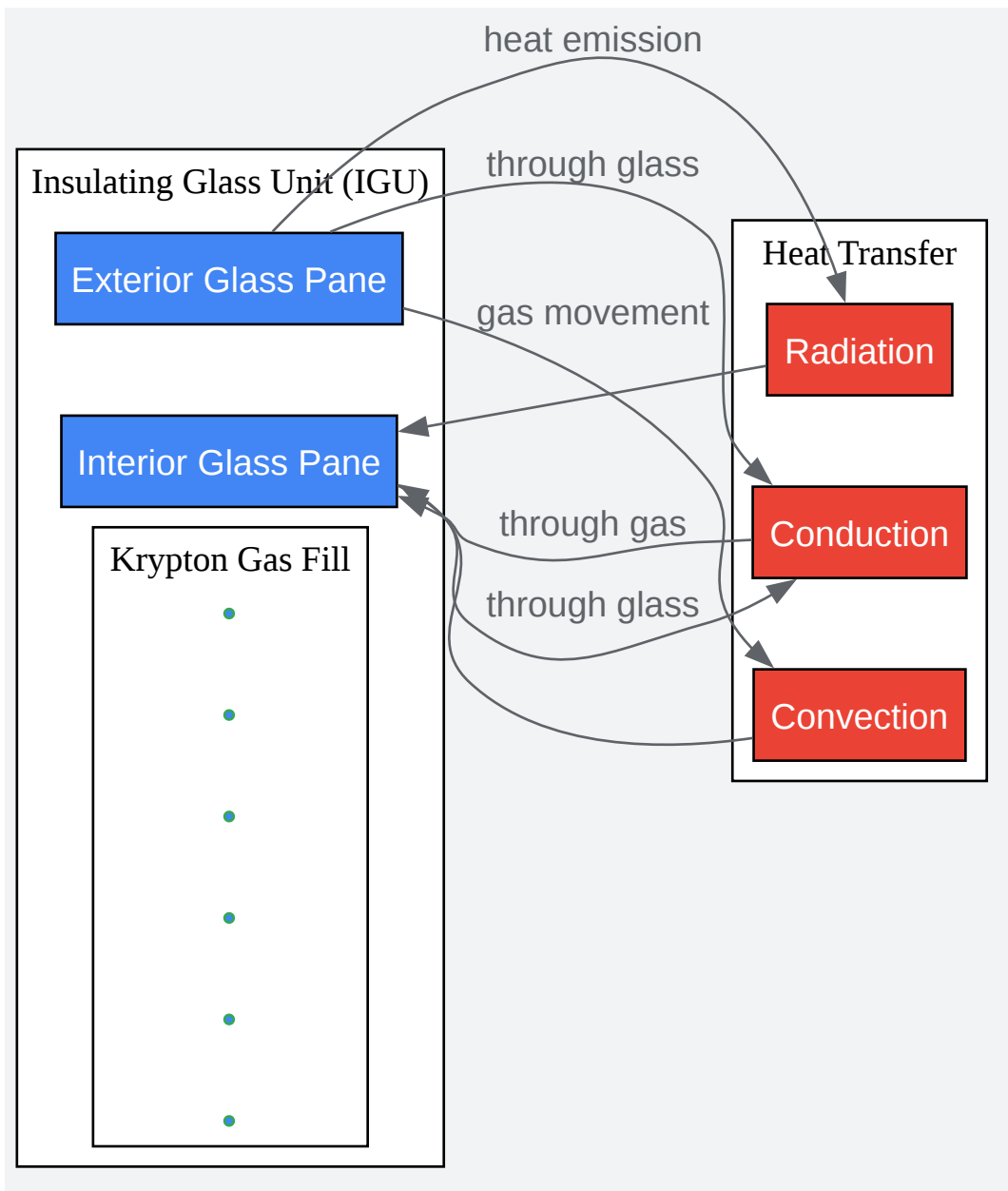
Procedure:

- **Instrument Calibration:**
  - Calibrate the spark emission spectrometer according to the manufacturer's instructions using the certified calibration samples.
- **Specimen Preparation:**
  - Ensure the surface of the insulating glass unit to be tested is clean and dry.
- **Measurement:**
  - Place the measurement head of the spectrometer firmly against the glass surface.
  - Initiate the measurement sequence. The instrument will apply a high-voltage spark to the glass, creating a plasma inside the IGU cavity.
  - The light emitted from the plasma is analyzed by the spectrometer to determine the characteristic spectral lines of krypton and other gases present.
- **Data Analysis:**

- The instrument's software calculates the concentration of krypton gas based on the intensity of the measured spectral lines and the calibration data.
- Record the krypton concentration, typically expressed as a percentage.
- Verification:
  - Periodically verify the instrument's accuracy using the calibration samples.

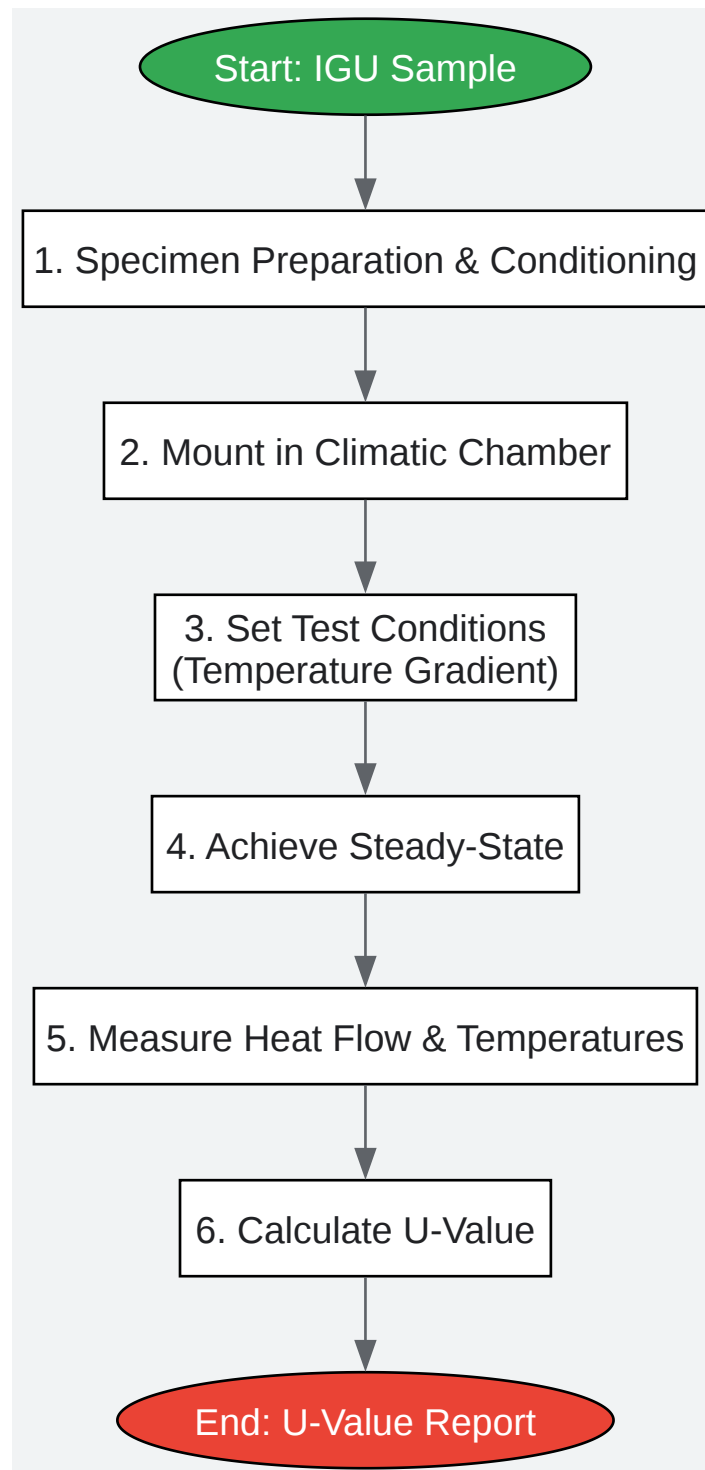
## Mandatory Visualizations

The following diagrams illustrate key concepts and workflows related to the use and testing of krypton in high-performance windows.



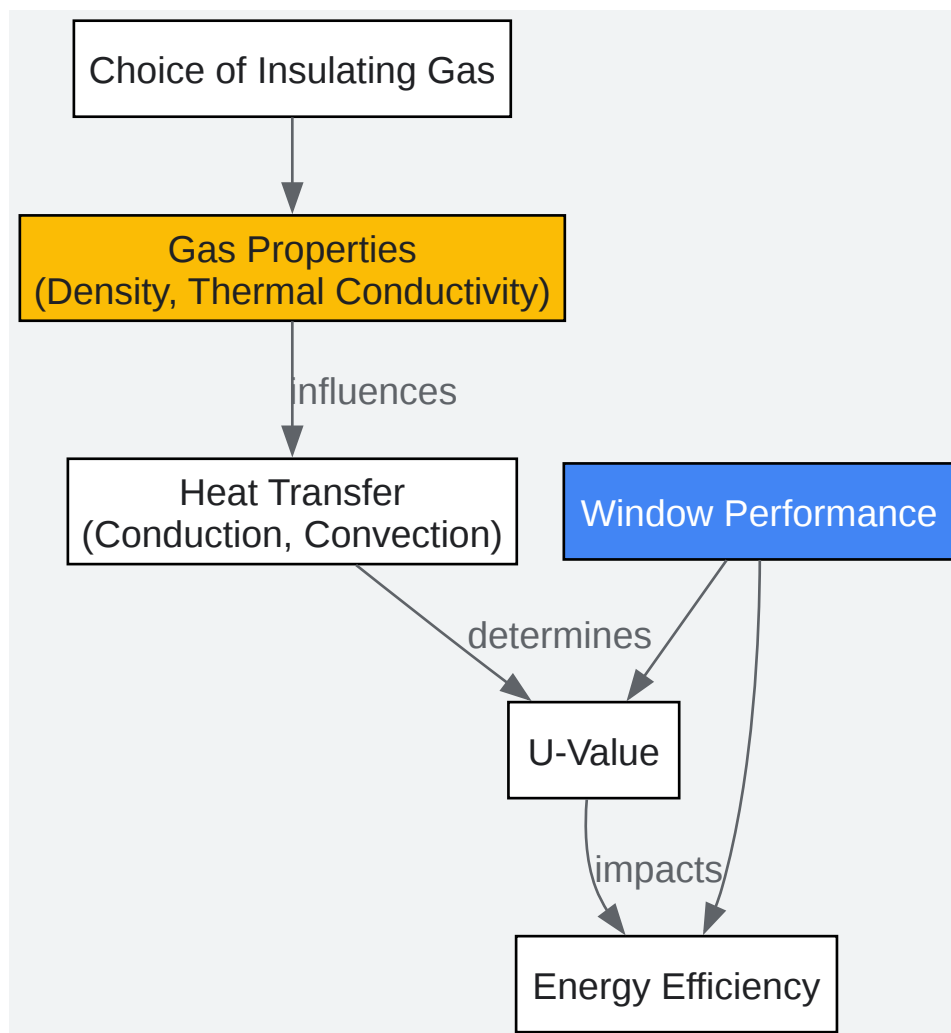
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Figure 1: Heat transfer mechanisms in a krypton-filled IGU.



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Figure 2: Workflow for U-Value measurement.



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Figure 3: Relationship between gas choice and window performance.

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